

Proper Disposal of Ebanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Ebanol*

Cat. No.: *B1236554*

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Introduction

Ebanol, a synthetic fragrance ingredient with a characteristic sandalwood aroma, requires careful handling and disposal to ensure laboratory safety and environmental protection.^{[1][2]} This document provides detailed procedures for the proper disposal of **Ebanol**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial to mitigate risks and comply with regulatory standards.

Physicochemical and Hazard Profile of Ebanol

A thorough understanding of a substance's properties is the foundation of safe handling and disposal. The following table summarizes key data for **Ebanol**.

Property	Value	Reference
Chemical Name	3-Methyl-5-(2,2,3-trimethyl-3-cyclopenten-1-yl)-4-penten-2-ol (& isomers)	[1][3]
CAS Number	67801-20-1	[1][3]
Molecular Formula	C ₁₄ H ₂₄ O	[1][3]
Molecular Weight	208.34 g/mol	[4][5]
Appearance	Colorless to pale yellow liquid	[2][3][6]
Boiling Point	283 °C (541.4 °F)	[3][6]
Flash Point	100 °C (212 °F) - Closed Cup	[7]
Vapor Pressure	0.0013 hPa at 20 °C	[2][3]
Health Hazards	Harmful if swallowed; May be harmful in contact with skin; Causes skin and eye irritation.	[7][8][9][10]
Environmental Hazards	Toxic to aquatic life with long-lasting effects.	[7][9][10]
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases.	[8][10]

Experimental Protocol: Ebanol Waste Disposal

This protocol outlines the step-by-step methodology for the safe disposal of **Ebanol** waste in a laboratory setting.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Conduct all handling and disposal procedures in a well-ventilated area, preferably within a chemical fume hood.

- Avoid breathing vapors.
- Prevent contact with skin and eyes.[6]
- Keep away from ignition sources as **Ebanol** is a combustible liquid.[8] Use non-sparking tools.[6]

2. Waste Segregation and Collection:

- Do not mix **Ebanol** waste with other waste streams unless compatibility is confirmed.
- Collect all **Ebanol**-containing waste, including unused product, contaminated materials (e.g., paper towels, gloves), and rinse aid, in a designated, properly labeled, and sealed hazardous waste container.
- The container should be made of a material compatible with **Ebanol** and clearly labeled as "Hazardous Waste - **Ebanol**".

3. Spill Management:

- In the event of a spill, evacuate non-essential personnel from the immediate area.
- Eliminate all ignition sources.[7]
- Contain the spill using an inert absorbent material such as dry sand, vermiculite, or commercial sorbents.[7][8]
- Carefully collect the absorbed material using spark-proof tools and place it into a designated hazardous waste container.[6]
- Clean the spill area thoroughly with soap and water, collecting the cleaning materials as hazardous waste.

4. Disposal Pathway:

- **Ebanol** waste must be disposed of as hazardous waste.
- Do not discharge **Ebanol** or its contaminated waste into drains or the environment.[6]

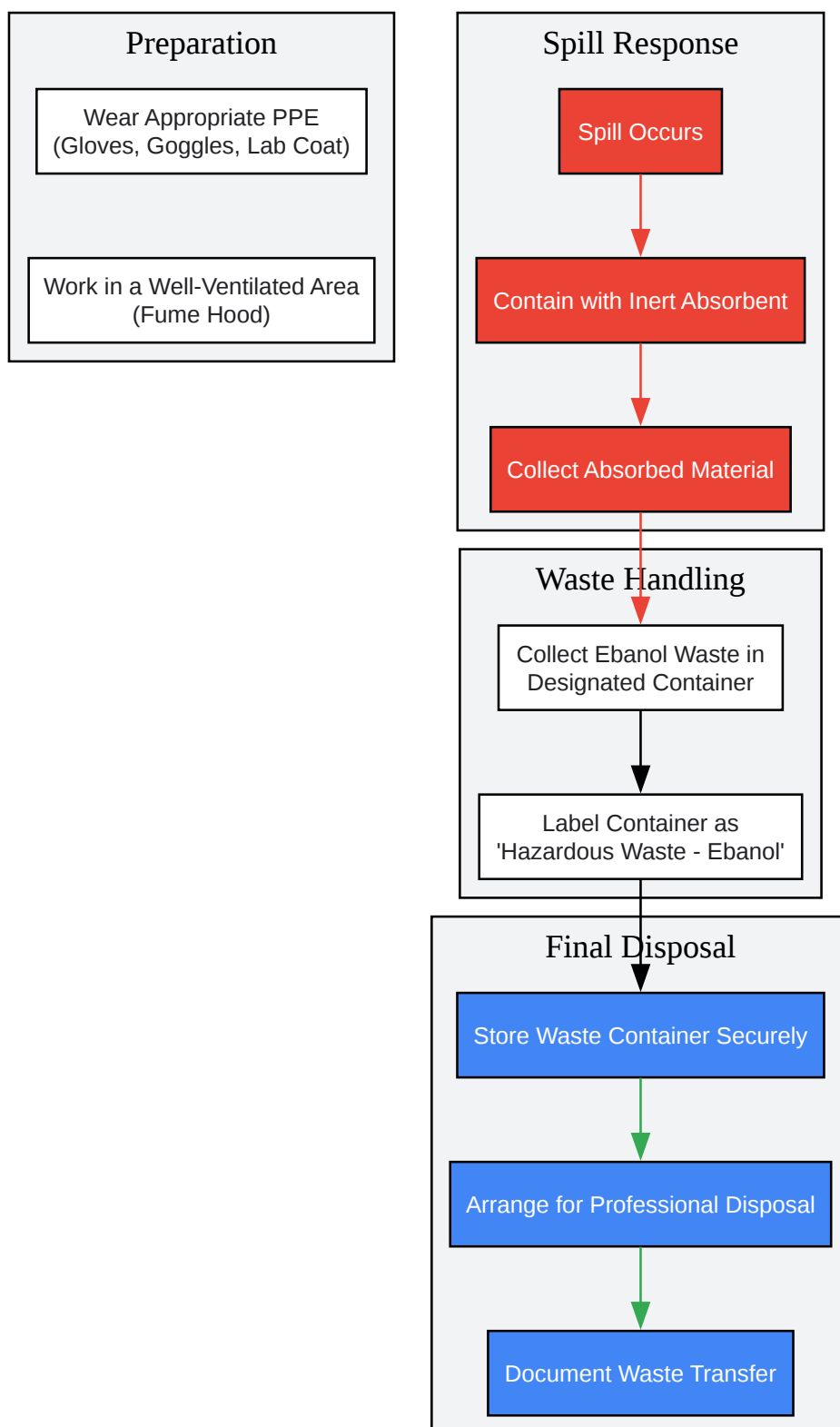
- Arrange for the collection and disposal of the hazardous waste container through a licensed environmental waste management contractor.
- Ensure that all disposal activities comply with local, regional, and national regulations.[\[7\]](#)[\[9\]](#)

5. Documentation:

- Maintain accurate records of the amount of **Ebanol** waste generated and its disposal date.
- Keep copies of all waste transfer and disposal documentation provided by the licensed contractor.

Visualizing the Ebanol Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Ebanol**.



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